

A Guide to Sourcing Pranoprofen-13C-d3 for Research Applications

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Compound of Interest

Compound Name: *Pranoprofen-13C-d3*

Cat. No.: *B10830561*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an overview of suppliers and procurement information for **Pranoprofen-13C-d3**, a stable isotope-labeled internal standard crucial for the quantitative analysis of pranoprofen in complex biological matrices. Accurate quantification is a cornerstone of pharmacokinetic, metabolism, and bioequivalence studies in drug development. This document aims to streamline the procurement process by presenting key supplier information in a clear and comparative format.

Understanding Pranoprofen-13C-d3

Pranoprofen-13C-d3 is a labeled version of Pranoprofen, a non-steroidal anti-inflammatory drug (NSAID). The incorporation of one carbon-13 atom and three deuterium atoms introduces a mass shift that allows it to be distinguished from the unlabeled drug by mass spectrometry (MS). This property makes it an ideal internal standard for liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS) assays, ensuring high precision and accuracy in analytical measurements.^[1]

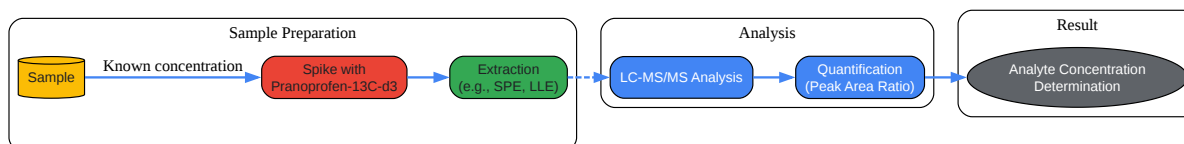
Suppliers and Product Specifications

The following table summarizes the available information for **Pranoprofen-13C-d3** from various suppliers. Please note that pricing is often subject to quotation and may vary based on quantity and institutional agreements. It is recommended to contact the suppliers directly for the most current pricing and availability.

Supplier	Catalog Number	Product Name	Purity	Pack Size	Pricing
Cayman Chemical	Not specified in snippet	Pranoprofen-13C-d3	≥99% deuterated forms (d1-d3)	Not specified in snippet	Contact for quote
Gentaur	1299-RM-P182808-01	Pranoprofen-13C-D3	Not specified in snippet	10 mg	Contact for quote[2]
MedchemExpress	HY-165662S	Pranoprofen-13C-d3	Not specified in snippet	Not specified in snippet	Get quote[3][4]
LGC Standards	TRC-P701142	Pranoprofen-d3	Not specified in snippet	50 mg	Request Quote[5]

Experimental Considerations

While detailed experimental protocols are beyond the scope of this guide, the general workflow for utilizing **Pranoprofen-13C-d3** as an internal standard in a quantitative bioanalytical method is outlined below. The specific parameters for chromatography and mass spectrometry will need to be optimized for the particular instrumentation and matrix being analyzed.

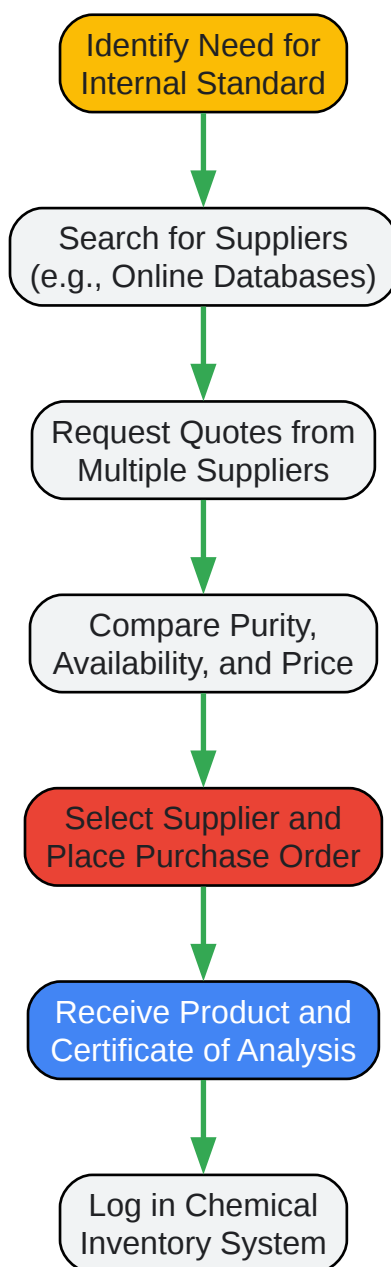


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Figure 1: Generalized workflow for the use of an internal standard in quantitative analysis.

Procurement Workflow

The process of acquiring a chemical standard like **Pranoprofen-13C-d3** for research purposes typically follows a structured path from initial identification of the need to the final delivery and documentation of the compound. This workflow ensures that the correct product is sourced in a timely and compliant manner.



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Figure 2: A typical procurement workflow for acquiring a chemical standard.

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